Technical Guide: Chemical Structure and Utility of Lithium Quinoxalin-2-yl Acetate

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Compound of Interest

Compound Name:	*lithium(1+) 2-(quinoxalin-2-yl)acetate*
CAS No.:	*2703775-05-5*
Cat. No.:	*B6208300*

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Executive Summary

Lithium quinoxalin-2-yl acetate (CAS: 2703775-05-5) is a specialized heterocyclic building block utilized primarily in the synthesis of bioactive pharmaceutical candidates. As the lithium salt of 2-(quinoxalin-2-yl)acetic acid, it serves as a stable, nucleophilic precursor for introducing the quinoxaline scaffold—a "privileged structure" in medicinal chemistry known for its bioisosteric relationship to quinoline and naphthalene.

This guide provides a comprehensive technical analysis of the compound's chemical identity, structural properties, synthesis methodologies, and applications in drug discovery.

Part 1: Chemical Identity & Structural Analysis

Nomenclature and Identification

- IUPAC Name: Lithium 2-(quinoxalin-2-yl)acetate
- Common Names: Lithium quinoxaline-2-acetate; 2-Quinoxalineacetic acid lithium salt

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- CAS Number: 2703775-05-5 (Lithium salt); 933694-49-6 (Free acid)
- Molecular Formula:
- Molecular Weight: 194.11 g/mol

Structural Descriptors

Descriptor	Value
SMILES	[Li+].[O-]C(=O)CC1=NC2=CC=CC=C2N=C1
InChI Key	PNKNUVIFAWXTPU-UHFFFAOYSA-N
H-Bond Donors	0
H-Bond Acceptors	4 (2 Nitrogen, 2 Oxygen)
Rotatable Bonds	2 (C-C bond between ring and acetate tail)
Topological Polar Surface Area	66.0 Å^2

Structural Geometry & Electronic Properties

The compound consists of a planar quinoxaline bicyclic system (a benzene ring fused to a pyrazine ring) substituted at the C2 position with an acetate group.

- Aromaticity: The quinoxaline core is fully aromatic, providing pi-stacking potential in biological targets (e.g., kinase active sites).
- Acidity/Basicity: The nitrogen atoms in the pyrazine ring are weakly basic (pKa ~0.6 for N-protonation). The methylene group alpha to the carboxylate and the aromatic ring is activated, allowing for further functionalization.
- Lithium Coordination: In the solid state, the lithium cation (

) typically coordinates with the carboxylate oxygens in a bidentate or bridging fashion, often forming polymeric networks that enhance stability compared to the free acid, which can be prone to decarboxylation.

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Part 2: Synthesis & Preparation Protocols[2][3][4][5]

Two primary routes exist for synthesizing Lithium quinoxalin-2-yl acetate. Route A is the classical condensation method, while Route B utilizes modern C-H activation logic, often generating the lithium salt as the direct product.

Route A: Condensation of o-Phenylenediamine (Classical)

This method constructs the quinoxaline ring from acyclic precursors.

- Reagents: o-Phenylenediamine, Ketoglutaric acid derivative (or related 1,4-dicarbonyl equivalent).
- Mechanism: Double condensation (Schiff base formation) followed by oxidative aromatization if necessary.
- Salt Formation: The resulting acid is treated with Lithium Hydroxide (LiOH) or Lithium Carbonate (

) in methanol/water.

Route B: Direct Lithiation & Carboxylation (C-H Activation)

This route is preferred for generating the lithium salt directly from commercially available 2-methylquinoxaline. The acidity of the methyl protons at the C2 position allows for deprotonation by strong lithium bases.

Protocol:

- Starting Material: 2-Methylquinoxaline.[1][2]
- Base: Lithium Diisopropylamide (LDA) or Lithium Hexamethyldisilazide (LiHMDS).
- Solvent: Anhydrous THF (Tetrahydrofuran).
- Electrophile: Dry Carbon Dioxide (

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).

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon.
- Deprotonation: Cool a solution of LDA (1.1 equiv) in THF to -78°C. Add 2-methylquinoxaline dropwise. The solution will turn deep red/orange, indicating the formation of the aza-enolate (lithiated species).
- Carboxylation: Stir for 30 minutes at -78°C. Bubble excess dry

  gas through the solution or add crushed dry ice. The color will fade as the nucleophile attacks

  .
- Isolation: Allow the mixture to warm to room temperature. The lithium salt of the carboxylate precipitates or can be isolated by solvent evaporation. Note: Acidic workup would yield the free acid; maintaining basic/neutral conditions preserves the lithium salt.

Visualization: Synthesis Pathways

The following diagram illustrates the logical flow of both synthesis routes.

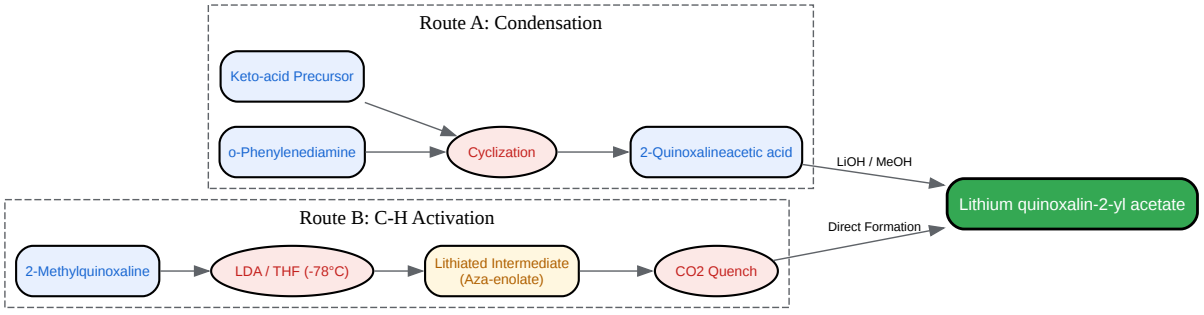

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Figure 1: Comparative synthesis pathways for Lithium quinoxalin-2-yl acetate. Route B is often preferred for direct access to the lithium salt.

Part 3: Applications in Drug Development

Medicinal Chemistry Scaffold

The quinoxaline moiety is a bioisostere of the quinoline ring found in antimalarials (Chloroquine) and kinase inhibitors. The acetate side chain in Lithium quinoxalin-2-yl acetate serves as a versatile "handle" for further chemical elaboration.

- Kinase Inhibition: Quinoxaline derivatives are frequent cores in ATP-competitive inhibitors. The acetate group can be coupled with amines to form amides, targeting specific residues in the ATP binding pocket.
- Anti-Infectives: Quinoxaline-1,4-di-N-oxides have shown potent anti-tubercular activity.[3] This lithium salt can be oxidized to the di-N-oxide form after coupling.
- Intercalators: The planar aromatic system allows for DNA intercalation, making these derivatives useful in oncology research.

Synthetic Utility (Reagent Use)

Researchers use the lithium salt specifically for:

- Solubility: Lithium carboxylates often exhibit better solubility in polar organic solvents (like THF or DMF) compared to sodium salts, facilitating homogeneous coupling reactions.
- Stability: The free acid (2-quinoxalineacetic acid) can undergo thermal decarboxylation to form 2-methylquinoxaline. The lithium salt is significantly more thermally stable, allowing for longer storage and handling at ambient temperatures.

Experimental Workflow: Amide Coupling

A common application is coupling this salt with an amine to create a library of potential drug candidates.

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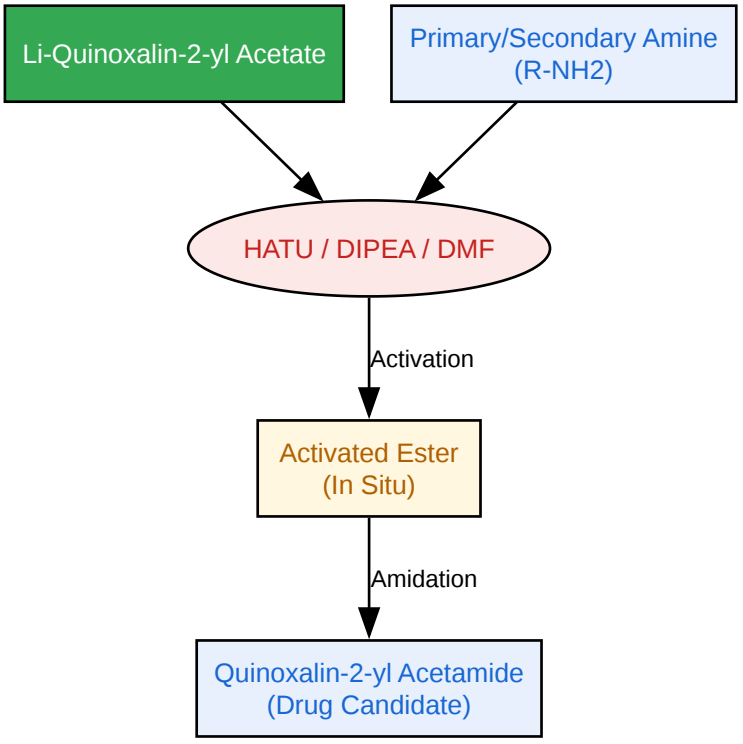

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Figure 2: Workflow for utilizing the lithium salt in amide coupling reactions for library generation.

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